

Storage and handling of Fmoc-Glu-OMe-OH

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Compound of Interest

Compound Name: *Fmoc-Glu-OMe-OH*

Cat. No.: *B15388263*

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An In-depth Technical Guide to the Storage and Handling of Fmoc-Glu(OMe)-OH

This guide provides comprehensive information and standardized protocols for the safe storage and handling of Fmoc-Glu(OMe)-OH (N- α -Fmoc-L-glutamic acid γ -methyl ester), a key reagent used in peptide synthesis and drug development. Adherence to these guidelines is critical for ensuring reagent integrity, experimental reproducibility, and personnel safety.

Chemical and Physical Properties

Fmoc-Glu(OMe)-OH is an amino acid derivative where the alpha-amino group is protected by a fluorenylmethyloxycarbonyl (Fmoc) group, and the gamma-carboxyl group of the glutamic acid side chain is esterified with a methyl group. This structure makes it a crucial building block in solid-phase peptide synthesis (SPPS).

Table 1: Physical and Chemical Properties of Fmoc-Glu(OMe)-OH

Property	Value	References
Synonyms	N-α-Fmoc-L-glutamic acid γ-methyl ester, Fmoc-L- Glu(OMe)-OH	[1] [2] [3]
CAS Number	145038-50-2	[2] [3] [4] [5]
Molecular Formula	C ₂₁ H ₂₁ NO ₆	[1] [2] [3] [4]
Molecular Weight	383.39 g/mol	[2] [4]
Appearance	White to off-white solid powder	[1] [4]
Purity	Typically $\geq 98\%$ (by HPLC)	[1]
Melting Point	110 - 120 °C	[1]

| Solubility | Soluble in DMSO (≥ 100 mg/mL) | [\[4\]](#)[\[6\]](#) |

Storage and Stability

Proper storage of Fmoc-Glu(OMe)-OH is essential to prevent degradation and maintain its purity over time. Recommendations can vary slightly by manufacturer. Always consult the product-specific data sheet provided by your supplier.

Table 2: Recommended Storage Conditions for Fmoc-Glu(OMe)-OH

State	Temperature	Duration	References
Solid (Powder)	-20°C	Up to 3 years	[4] [5] [6]
	2°C to 8°C	Up to 2 years	[1] [2] [6]
In Solvent (e.g., DMSO)	-80°C	Up to 6 months	[4] [6]

| | -20°C | Up to 1 month | [\[4\]](#)[\[6\]](#) |

Key Storage Recommendations:

- Temperature: For long-term storage, -20°C is the most commonly recommended temperature.^{[4][5]} Storage at 2-8°C is also acceptable for shorter periods.^{[1][2]}
- Moisture: The compound should be stored in a tightly sealed container in a dry, desiccated environment to prevent hydrolysis.
- Light: Protect from direct light.
- Inert Atmosphere: While not always mandatory, storing under an inert atmosphere (e.g., Argon or Nitrogen) can extend shelf life by preventing oxidation.
- Solutions: Once dissolved in a solvent, solutions should be aliquoted into single-use volumes to avoid repeated freeze-thaw cycles, which can lead to degradation.^[6] Store stock solutions at -80°C for maximum stability.^{[4][6]}

Handling and Safety Protocols

Fmoc-Glu(OMe)-OH should be handled in a controlled laboratory environment by personnel trained in chemical safety.

Table 3: Summary of Safety and Handling Information

Aspect	Recommendation
Engineering Controls	Handle in a well-ventilated area, preferably within a chemical fume hood.
Personal Protective Equipment (PPE)	Safety glasses with side shields, chemical-resistant gloves (e.g., nitrile), and a lab coat are required.
Respiratory Protection	For operations that may generate dust, use a NIOSH-approved respirator.

| Hygiene Practices | Avoid inhalation of dust and contact with skin and eyes. Wash hands thoroughly after handling. |

Protocol 1: Weighing and Dispensing

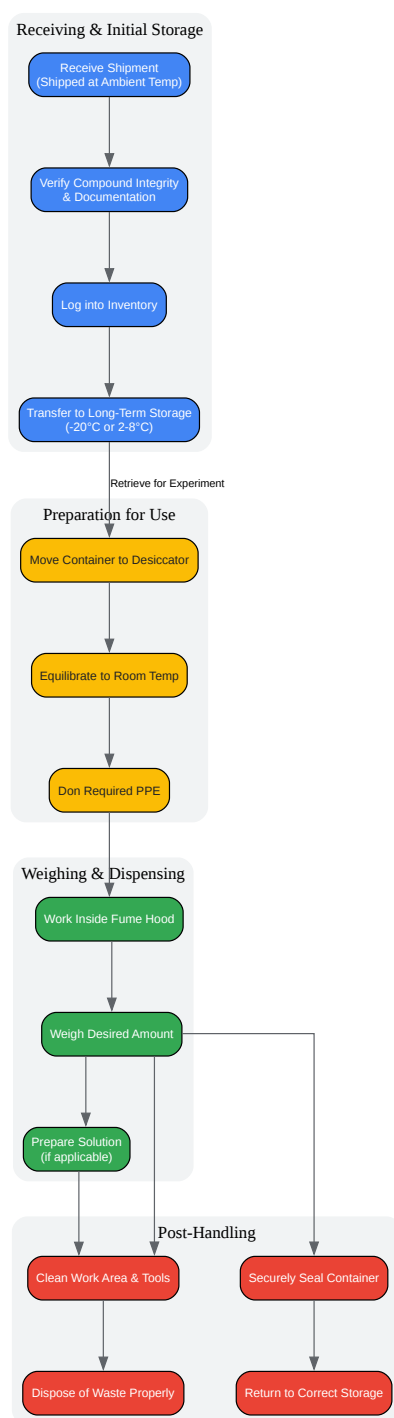
- **Preparation:** Ensure the chemical fume hood is operational. Don personal protective equipment (PPE).
- **Equilibration:** Before opening, allow the container of Fmoc-Glu(OMe)-OH to equilibrate to room temperature in a desiccator. This prevents condensation of moisture onto the cold powder.
- **Dispensing:** In the fume hood, carefully open the container. Use a clean spatula to weigh the desired amount of powder into a suitable secondary container.
- **Cleanup:** Promptly and securely seal the main container. Clean any residual powder from the spatula and weighing area.
- **Storage:** Return the main container to its recommended storage condition.

Protocol 2: Accidental Release and Spill Cleanup

- **Evacuation:** If a significant amount of dust is generated, restrict access to the area.
- **Ventilation:** Ensure the area is well-ventilated.
- **Containment:** For a dry spill, do not use a dry brush or compressed air. Carefully cover the spill with a damp paper towel to avoid generating dust.
- **Collection:** Gently scoop the material into a sealable container labeled for chemical waste.
- **Decontamination:** Clean the spill area with soap and water.
- **Disposal:** Dispose of all contaminated materials (including PPE) as hazardous chemical waste according to local, state, and federal regulations.

Visual Workflow for Handling

The following diagram illustrates the standard workflow for handling Fmoc-Glu(OMe)-OH from receipt to disposal, emphasizing key safety and storage checkpoints.



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Caption: Standard operating procedure for Fmoc-Glu(OMe)-OH.

First Aid Measures

These are general guidelines. Always consult the Safety Data Sheet (SDS) provided by the supplier.

- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.^[7]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and plenty of water.^[7]
- Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek medical attention.^[7]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention. Never give anything by mouth to an unconscious person.^[7]

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